

Songoroside A: A Technical Guide to its Discovery, Origin, and Biological Significance

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Compound of Interest

Compound Name: Songoroside A

Cat. No.: B1164379

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Abstract

Songoroside A, an oleanane-type triterpenoid saponin, has been identified as a constituent of several medicinal plants. This document provides a comprehensive overview of the discovery, natural origin, and physicochemical properties of **Songoroside A**. It details the methodologies for its isolation and structure elucidation, presenting available quantitative data in a structured format. Furthermore, this guide explores the current understanding of its biological activities, offering insights for researchers in natural product chemistry and drug discovery.

Discovery and Origin

Songoroside A was first discovered in 1988 by Akimailiev and colleagues. It was isolated from the roots of *Scabiosa songarica*, a plant belonging to the Caprifoliaceae family. Subsequent phytochemical investigations have identified **Songoroside A** in other plant species, including:

- *Coelogyne fuscescens* (Orchidaceae)
- *Acanthopanax senticosus* (Araliaceae)
- *Pterocephalus hookeri* (Caprifoliaceae)[1]

The identification of **Songoroside A** across different plant families highlights its distribution in the plant kingdom and suggests a potential for broader screening in related species.

Table 1: Natural Sources of **Songoroside A**

Plant Species	Family	Plant Part
Scabiosa songarica	Caprifoliaceae	Roots
Coelogyne fuscescens	Orchidaceae	Whole Plant
Acanthopanax senticosus	Araliaceae	Fruits
Pterocephalus hookeri	Caprifoliaceae	Whole Plant[1]

Physicochemical Properties and Structure Elucidation

Songoroside A is classified as an oleanane-type triterpenoid saponin. Its chemical formula is $C_{35}H_{56}O_7$. The structure of **Songoroside A** was elucidated using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy (1H -NMR and ^{13}C -NMR) and Mass Spectrometry (MS).

While the complete, original NMR data from the initial discovery is not readily available in publicly accessible formats, the structural determination of oleanane-type saponins from the *Scabiosa* genus typically relies on the analysis of characteristic signals for the triterpenoid backbone and the attached sugar moieties.

Table 2: General Physicochemical Properties of **Songoroside A**

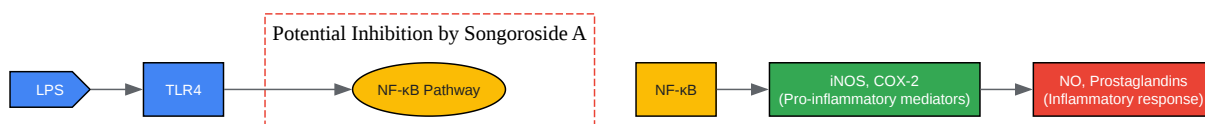
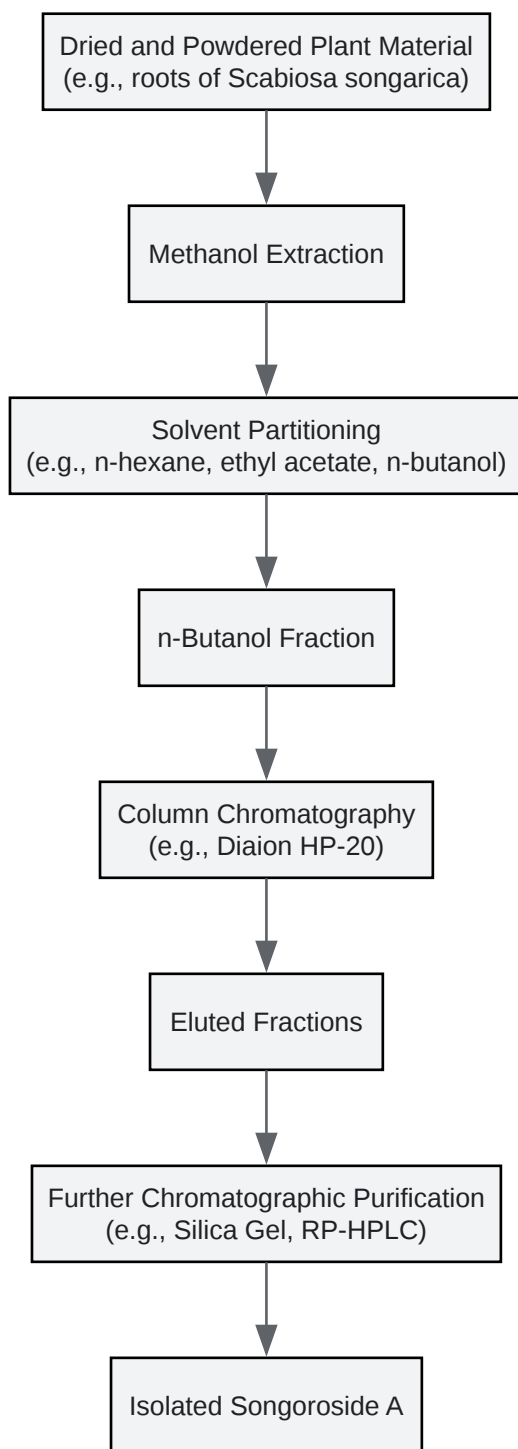
Property	Value
Chemical Formula	$C_{35}H_{56}O_7$
Compound Type	Triterpenoid Saponin (Oleanane-type)
Basic Structure	Oleanolic acid glycoside

Experimental Protocols

General Isolation and Purification of Oleanane-Type Saponins from Scabiosa Species

The following is a generalized protocol for the isolation of triterpenoid saponins from plants of the *Scabiosa* genus, based on methodologies reported for related compounds. Specific details for **Songoroside A** from its original discovery paper are pending access to the full-text publication.

Diagram 1: General Workflow for Saponin Isolation



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References

- 1. Anti-Inflammatory and anti-proliferative oleanane-type triterpene glycosides from the vine of *Momordica cochinchinensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
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